Golvatinib biomarker validation for treatment response prediction

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Compound Focus: **Golvatinib**

CAS No.: 928037-13-2

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Golvatinib's Targets and Preclinical Profile

Golvatinib (also known as E7050) is a small molecule, ATP-competitive inhibitor that primarily targets the c-Met (also known as MET) and VEGFR-2 receptor tyrosine kinases [1]. The table below summarizes its key preclinical characteristics:

Attribute	Description
Primary Targets	c-Met, VEGFR-2, and other members of the Eph receptor family [1]
Mechanism	ATP-competitive inhibitor [1]
c-Met Inhibition (IC_{50})	14 nM (in MKN45 cells) [1]
VEGFR-2 Inhibition (IC_{50})	16 nM (in HUVEC cells) [1]
Cellular Activity	Inhibits HGF-induced c-Met phosphorylation and VEGF-induced VEGFR-2 phosphorylation [1]
Potential Indications	Investigated as a potential therapeutic agent for Hepatocellular Carcinoma (HCC) [2]

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Analytical Method for Quantification

A validated analytical method exists for monitoring **Golvatinib** concentrations in human plasma, which is crucial for pharmacokinetic studies and Therapeutic Drug Monitoring (TDM) [2].

- **Experimental Protocol**: The method uses **UPLC-MS/MS (Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry)** with a **QuEChERS** pre-treatment for sample clean-up [2].
- **Performance**: This protocol can simultaneously quantify **Golvatinib** and six other tyrosine kinase inhibitors (TKIs) with a limit of detection (LOD) ranging between 0.60–0.18 ng/mL and a limit of quantification (LOQ) of 5–10 ng/mL [2].
- **Application**: Monitoring plasma drug concentrations can help manage adverse events and optimize dosing, which is a form of pharmacokinetic biomarker application [2].

Biomarker Status and Research Direction

The search results indicate that predictive biomarker validation for **Golvatinib** is an area that requires further clinical research.

- **Biomarker Validation Gap**: Unlike drugs like Lenvatinib, where recent trials have comprehensively analyzed biomarkers across various categories (e.g., driver gene mutations, gene expression signatures) [3] [4] [5], similar high-level clinical validation for **Golvatinib** was not identified.
- **Mechanistic vs. Predictive Biomarkers**: The available data describes **Golvatinib**'s **mechanistic biomarkers** (its direct targets, c-Met and VEGFR-2). However, no information was found on **validated predictive biomarkers**—measurable indicators that can reliably forecast which patients will respond to the treatment before it is administered [1] [6].
- **Pathway Context**: The signaling pathways targeted by **Golvatinib** are critically important in cancer. The diagram below illustrates the position of c-Met and VEGFR-2 within the broader network of targeted therapy pathways in cancer, providing context for its mechanism [1] [7].

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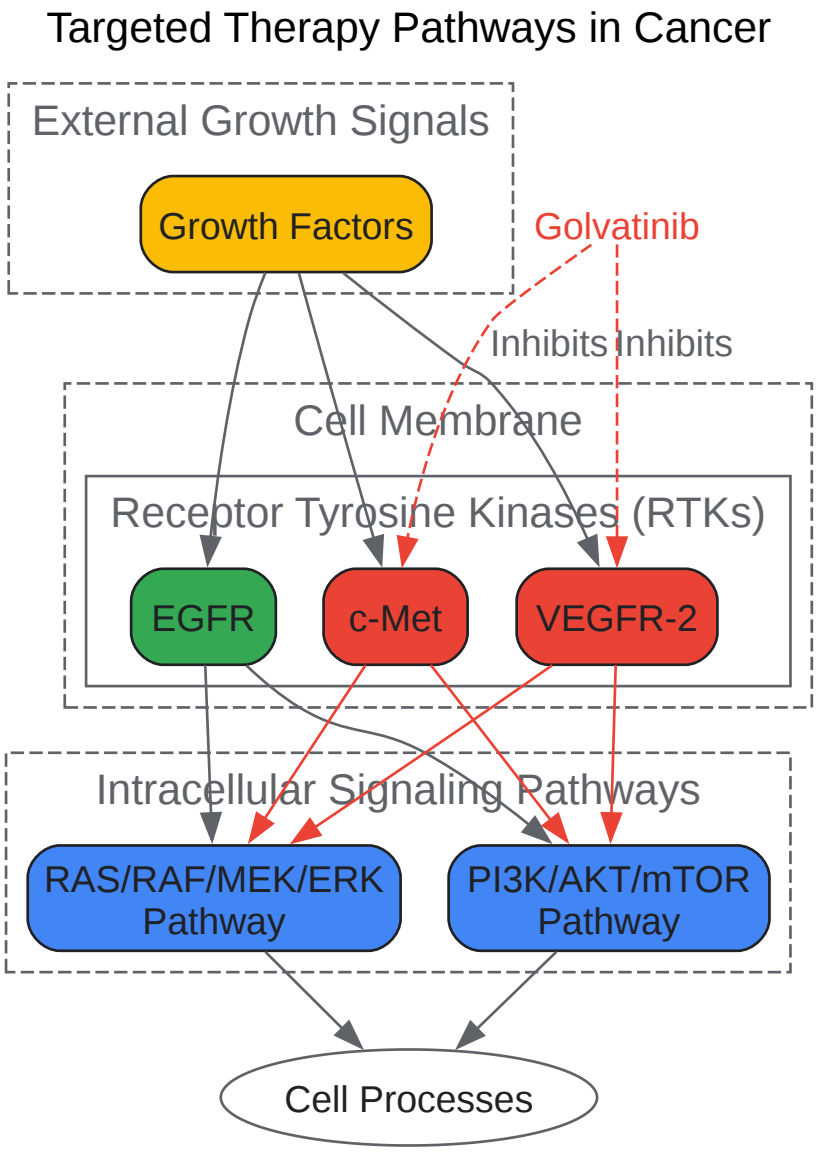

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To cite this document: Smolecule. [Golvatinib biomarker validation for treatment response prediction]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b547940#golvatinib-biomarker-validation-for-treatment-response-prediction]

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